

SR10067 stability and storage recommendations

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Compound of Interest

Compound Name: SR10067

Cat. No.: B1399069

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SR10067 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and use of **SR10067**, a potent REV-ERB agonist. Detailed troubleshooting guides, frequently asked questions, and experimental protocols are provided to ensure successful experimental outcomes.

Stability and Storage Recommendations

Proper handling and storage of **SR10067** are critical for maintaining its integrity and activity. The following table summarizes the recommended storage conditions for both solid **SR10067** and solutions.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Keep tightly sealed and protected from light.
4°C	2 years	For shorter-term storage.	
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [1] [2]
-20°C	1 month	Suitable for shorter-term storage of stock solutions. [1] [2]	

Frequently Asked Questions (FAQs)

Q1: What is the best solvent to dissolve **SR10067**?

A1: For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **SR10067** is soluble in DMSO up to 100 mg/mL.[\[1\]](#) For in vivo studies, a common formulation is a suspension in 10% DMSO and 90% corn oil.

Q2: My **SR10067** solution appears to have precipitated. What should I do?

A2: Precipitation can occur if the compound's solubility limit is exceeded or if stored improperly. If you observe precipitation, gentle warming and sonication can help redissolve the compound. It is always recommended to prepare fresh working solutions from a stock solution on the day of the experiment.

Q3: Can I store my **SR10067** working solution for later use?

A3: It is strongly recommended to use working solutions for in vivo and in vitro experiments on the same day they are prepared. Long-term storage of dilute solutions is not advised as it may lead to degradation or precipitation.

Q4: How should I handle **SR10067** powder?

A4: Before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming inside the vial, which could affect the stability of the compound.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
No observable effect of SR10067 in my cell-based assay.	Compound Inactivity: Improper storage may have led to degradation.	Verify that the compound has been stored according to the recommendations (see table above). Prepare a fresh stock solution from a new vial of solid SR10067 if possible.
Incorrect Dosage: The concentration of SR10067 may be too low to elicit a response.	Perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions. The IC ₅₀ for REV-ERB α and REV-ERB β is in the range of 160-170 nM.	
Cell Line Insensitivity: The cell line you are using may not express sufficient levels of REV-ERB α or REV-ERB β .	Confirm the expression of REV-ERB α and REV-ERB β in your cell line using techniques such as qPCR or Western blotting.	
Timing of Treatment: The effect of SR10067 can be dependent on the phase of the circadian cycle.	Synchronize your cells before treatment and consider performing a time-course experiment to identify the optimal treatment window.	
Inconsistent results between experiments.	Variability in Solution Preparation: Inconsistent dissolution or dilution of the compound.	Ensure the stock solution is fully dissolved before making dilutions. Use calibrated pipettes for accurate measurements.
Freeze-Thaw Cycles: Repeated freezing and thawing of the stock solution can lead to degradation.	Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.	

Cell Culture Conditions:
Variations in cell density,
passage number, or media
composition.

Standardize your cell culture
and experimental protocols to
ensure consistency between
experiments.

Precipitation of SR10067 in
cell culture media.

Low Solubility in Aqueous
Media: SR10067 has limited
solubility in aqueous solutions.

Ensure the final concentration
of DMSO in the cell culture
media is kept low (typically
<0.5%) to maintain solubility. If
precipitation persists, consider
using a different formulation or
a lower concentration of
SR10067.

Experimental Protocols & Methodologies

In Vitro Cell-Based Assay Protocol

This protocol provides a general guideline for treating cultured cells with **SR10067**.

- Cell Seeding: Plate cells at the desired density in a multi-well plate and allow them to adhere overnight.
- Preparation of **SR10067** Working Solution:
 - Prepare a stock solution of **SR10067** in DMSO (e.g., 10 mM).
 - On the day of the experiment, dilute the stock solution to the desired final concentrations in your cell culture medium. Ensure the final DMSO concentration is consistent across all treatments and is non-toxic to your cells (typically $\leq 0.5\%$).
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add the medium containing the different concentrations of **SR10067** (and a vehicle control with the same final DMSO concentration).

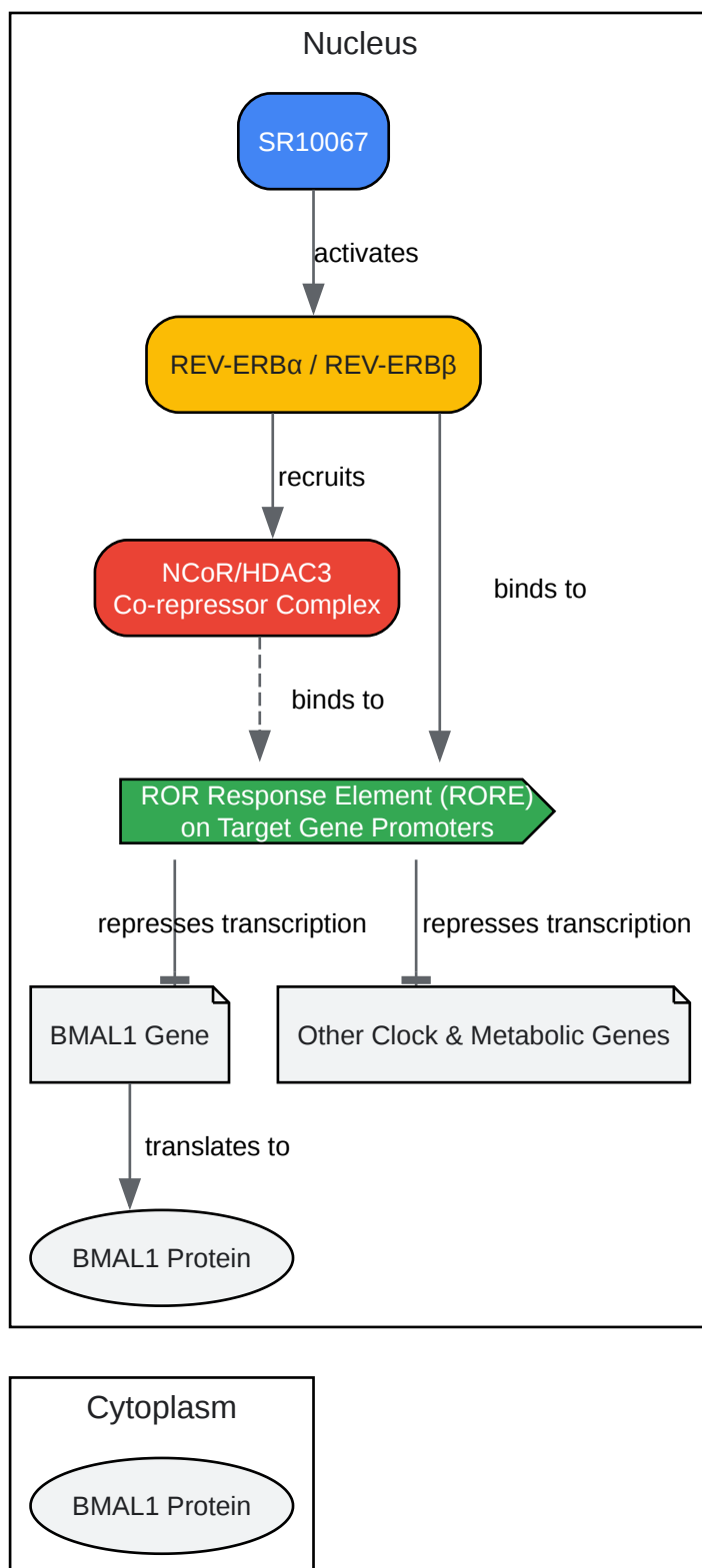
- Incubate the cells for the desired period (e.g., 24 hours).
- Endpoint Analysis:
 - Following incubation, harvest the cells for downstream analysis, such as qPCR to measure the expression of REV-ERB target genes (e.g., BMAL1, NPAS2), or other relevant functional assays.

In Vivo Experimental Protocol (Mouse Model)

This protocol is a general example for administering **SR10067** to mice.

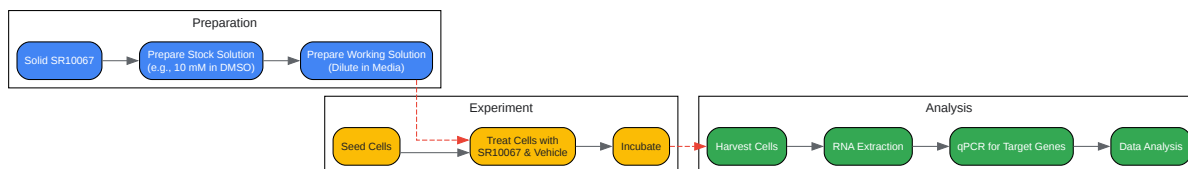
- Preparation of Dosing Solution:
 - Prepare a suspension of **SR10067** in a vehicle such as 10% DMSO in corn oil.
 - Ensure the solution is homogenous by vortexing or sonicating before each administration.
- Administration:
 - Administer **SR10067** via intraperitoneal (i.p.) injection at the desired dose (e.g., 30 mg/kg).
- Pharmacokinetic and Pharmacodynamic Analysis:
 - Collect plasma and brain tissue at various time points post-injection to determine the pharmacokinetic profile of **SR10067**.
 - Assess pharmacodynamic endpoints such as changes in gene expression in specific tissues or behavioral readouts.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **SR10067** activates REV-ERB, leading to the repression of target genes like BMAL1.



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Caption: A typical workflow for an in vitro cell-based experiment using **SR10067**.

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References

- 1. Rev-ErbA beta - Wikipedia [en.wikipedia.org]
- 2. Rev-Erb - Wikipedia [en.wikipedia.org]
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